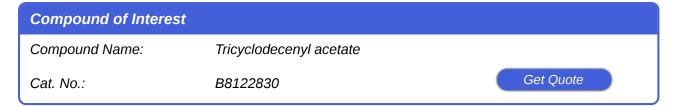


Tricyclodecenyl acetate chemical properties and structure

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An In-depth Technical Guide to Tricyclodecenyl Acetate

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **tricyclodecenyl acetate**, a compound frequently utilized in the fragrance industry. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Structure and Identification

Tricyclodecenyl acetate is a complex fragrance ingredient that exists as a mixture of isomers. [1][2] Its chemical identity is defined by several key identifiers.

- IUPAC Name: The systematic name is Tricyclo[5.2.1.02,6]dec-4-en-8-yl acetate or 8-tricyclo[5.2.1.02,6]dec-3-enyl acetate, depending on the specific isomer.[3][4]
- CAS Registry Numbers: Several CAS numbers are associated with this compound and its isomeric mixtures, the most common being 5413-60-5. Other identifiers include 54830-99-8 for a mixture of isomers and 2500-83-6.[1]
- Synonyms: It is known by various trade names and synonyms, including Verdyl acetate, Jasmacyclene, Cyclacet, Greenylacetate, Herbaflorat, and Dihydro-norbicyclopentadienyl acetate.[1][3][5]
- Molecular Structure:



- Molecular Formula: C₁₂H₁₆O₂[1][6][7]
- SMILES: CC(=0)OC1CC2CC1C3C2C=CC3[3][6]
- InChl: InChl=1S/C12H16O2/c1-7(13)14-12-6-8-5-11(12)10-4-2-3-9(8)10/h2-3,8-12H,4-6H2,1H3[3][6]

The molecule possesses a tricyclic core structure with an acetate functional group, and its stereochemistry is complex, with five stereocenters allowing for 32 possible stereoisomers.

Physicochemical Properties

The physical and chemical properties of **tricyclodecenyl acetate** are summarized in the table below. It is typically a colorless to light yellow or amber viscous liquid.[1][6][8] It is characterized by a distinctive herbal, fresh, and woody aroma.[1][2]

Property	Value	Source(s)
Molecular Weight	192.25 - 192.26 g/mol	[1][3][4][6][7]
Appearance	Colorless to light yellow/amber viscous liquid	[1][6][8]
Boiling Point	250.43 to 296.00 °C at 760 mmHg	[1][9]
Density	1.024 to 1.12 g/cm ³	[1][8][9]
Flash Point	> 93 °C (> 200 °F)	[9]
Refractive Index	1.493 to 1.536 at 20 °C	[1][9]
Vapor Pressure	0.0137 mmHg at 25 °C	[1]
Solubility	Insoluble in water; Soluble in ethanol and oils	[4][8][9][10][11]
LogP (o/w)	3.8 at 25 °C	

Experimental Protocols: Synthesis



Tricyclodecenyl acetate is produced synthetically. A common method is through the acid-catalyzed addition of acetic acid to dicyclopentadiene.[1][2][7]

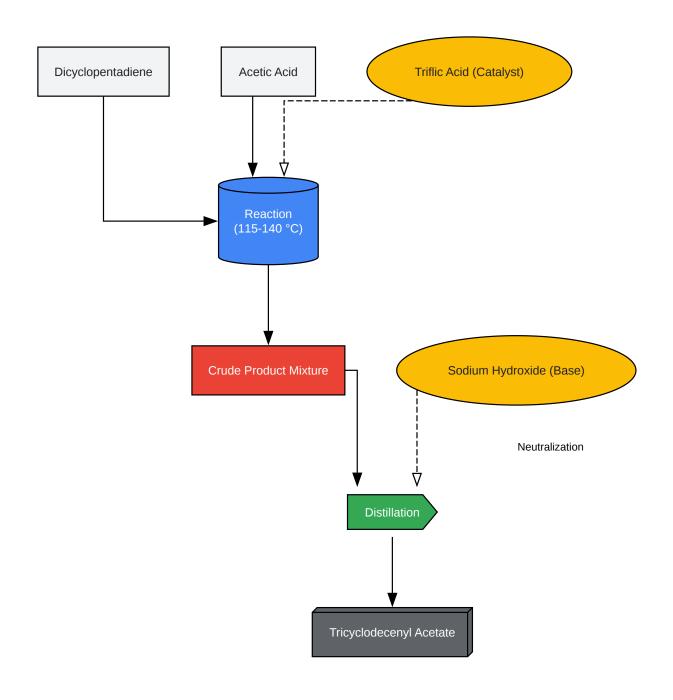
General Protocol:

- Reaction Setup: Dicyclopentadiene is added gradually to a mixture of a C₂-C₄ carboxylic acid (such as acetic acid) and an acid catalyst.[12] Triflic acid is an effective catalyst for this reaction.[12]
- Reaction Conditions: The reaction is conducted at an elevated temperature, typically between 115 °C and 140 °C, for several hours to ensure completion.[12][13]
- Purification: The crude reaction mixture is then distilled. To isolate the tricyclodecenyl ester
 from unreacted starting materials and byproducts, the distillation is performed in the
 presence of a base, such as aqueous sodium hydroxide, which neutralizes the acid catalyst.
 [12][13]
- Isolation: Acetic acid is first removed under vacuum. The column is then set to total reflux to eliminate any residual acid before the final product, **tricyclodecenyl acetate**, is isolated by distillation.[13]

Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **tricyclodecenyl acetate**.





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Caption: General synthesis workflow for **Tricyclodecenyl Acetate**.

Safety and Handling

Tricyclodecenyl acetate is considered safe for use in consumer products at current levels.[5] However, standard laboratory safety precautions should be observed during handling. This



includes working in a well-ventilated area, wearing suitable protective clothing, and using safety goggles.[14] In case of contact with eyes, rinse immediately with plenty of water.[11] The material should be stored in a cool, dry place in tightly sealed containers, protected from heat and light.[10][11]

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